

Technical Guide: 2-amino-N-(3-hydroxypropyl)benzamide (CAS No. 30739-27-6)

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Compound of Interest

Compound Name: 2-amino-N-(3-hydroxypropyl)benzamide

Cat. No.: B1276102

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-amino-N-(3-hydroxypropyl)benzamide is a chemical compound belonging to the benzamide class. Benzamides are a versatile scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities. This technical guide provides a comprehensive overview of **2-amino-N-(3-hydroxypropyl)benzamide**, including its chemical properties, a detailed synthesis protocol, and a discussion of the potential biological activities based on related compounds. Due to a lack of extensive research on this specific molecule, this guide also incorporates data from analogous structures to provide a predictive context for its potential applications in drug discovery and development.

Chemical and Physical Properties

A summary of the key physicochemical properties of **2-amino-N-(3-hydroxypropyl)benzamide** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.

Property	Value	Source
CAS Number	30739-27-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	PubChem
Molecular Weight	194.23 g/mol	PubChem
Appearance	White to off-white solid (predicted)	---
Melting Point	Not available	---
Boiling Point	Not available	---
Solubility	Soluble in organic solvents like DMSO and methanol (predicted)	---
LogP	1.3 (predicted)	---

Synthesis Protocol

The synthesis of **2-amino-N-(3-hydroxypropyl)benzamide** can be achieved through the reaction of isatoic anhydride with 3-amino-1-propanol. This method is a common and effective way to produce various N-substituted 2-aminobenzamides.

Experimental Protocol: Synthesis from Isatoic Anhydride

This protocol is adapted from established methods for the synthesis of 2-aminobenzamide derivatives.

Materials:

- Isatoic anhydride
- 3-Amino-1-propanol
- Dimethylformamide (DMF)

- Standard laboratory glassware and heating apparatus
- Thin-layer chromatography (TLC) supplies for reaction monitoring

Procedure:

- In a round-bottom flask, dissolve isatoic anhydride (1.0 equivalent) in a minimal amount of DMF.
- To this solution, add 3-amino-1-propanol (1.0 to 1.2 equivalents) dropwise at room temperature with stirring.
- After the addition is complete, heat the reaction mixture to 80-100 °C.
- Monitor the progress of the reaction by TLC. The reaction is typically complete within 2-4 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-cold water to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water.
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

Reaction Workflow



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Caption: Synthetic workflow for **2-amino-N-(3-hydroxypropyl)benzamide**.

Potential Biological Activities and Signaling Pathways

While specific biological data for **2-amino-N-(3-hydroxypropyl)benzamide** is not readily available in the scientific literature, the broader class of 2-aminobenzamide derivatives has been investigated for various therapeutic applications. This section explores potential activities based on these related compounds.

Antimicrobial Activity

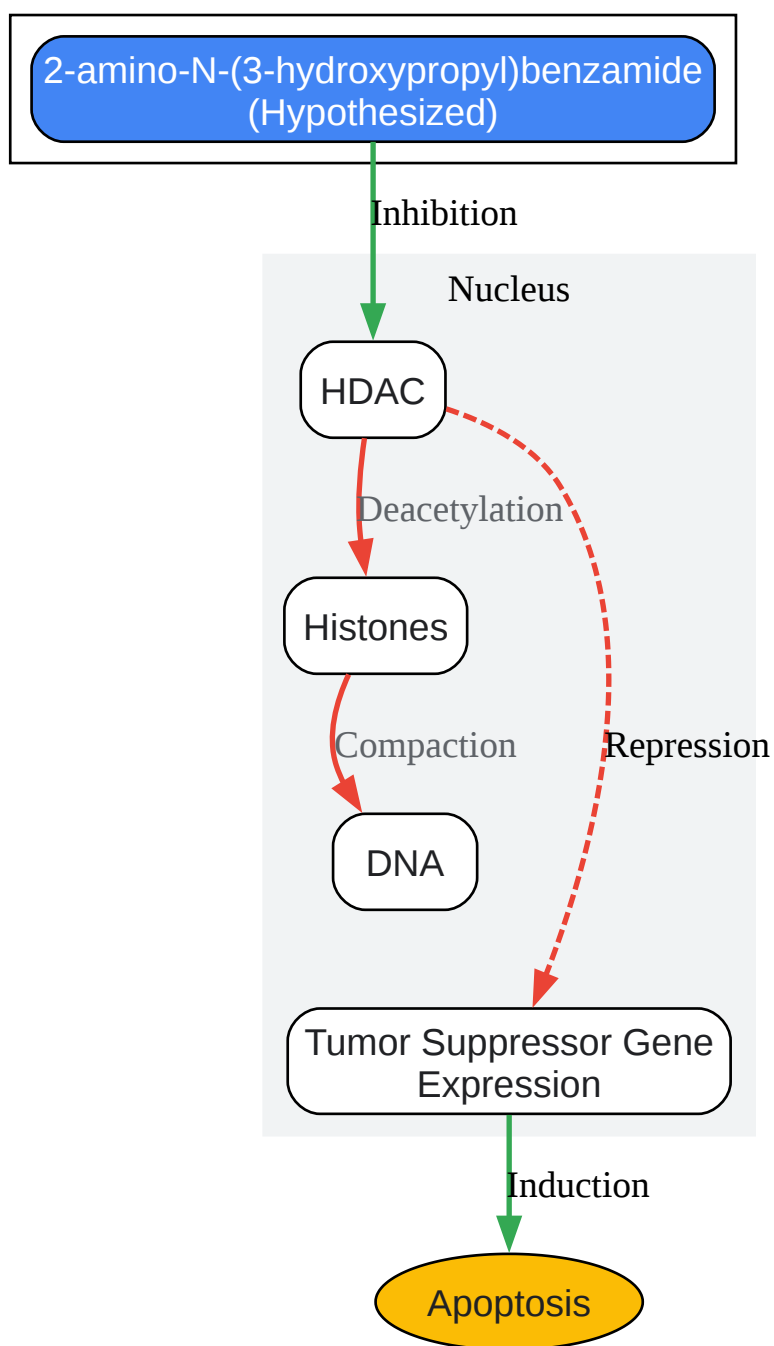
Several studies have reported the synthesis and evaluation of 2-aminobenzamide derivatives as potential antimicrobial agents. These compounds have shown activity against a range of bacterial and fungal strains. The proposed mechanism often involves the inhibition of essential microbial enzymes or disruption of cell membrane integrity.

Histone Deacetylase (HDAC) Inhibition

A significant area of research for 2-aminobenzamide derivatives is their potential as histone deacetylase (HDAC) inhibitors. HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression. Dysregulation of HDAC activity is implicated in the pathogenesis of cancer and other diseases. Certain 2-aminobenzamide analogues have demonstrated potent and selective HDAC inhibitory activity, suggesting that **2-amino-N-(3-hydroxypropyl)benzamide** could be a candidate for investigation in this area.

Potential Signaling Pathway Involvement

Based on the activity of related HDAC inhibitors, **2-amino-N-(3-hydroxypropyl)benzamide**, if it possesses similar properties, could modulate signaling pathways involved in cell cycle regulation and apoptosis.



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Caption: Hypothesized HDAC inhibition pathway.

Conclusion

2-amino-N-(3-hydroxypropyl)benzamide, with the CAS number 30739-27-6, is a readily synthesizable compound with potential for further investigation in drug discovery. While direct

biological data is currently limited, the well-established activities of related 2-aminobenzamide derivatives, particularly as antimicrobial agents and HDAC inhibitors, provide a strong rationale for its screening and evaluation in these therapeutic areas. The experimental protocols and predictive insights provided in this guide serve as a valuable resource for researchers initiating studies on this compound. Further research is warranted to elucidate its specific biological profile and potential as a therapeutic agent.

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References

- 1. Synthesis and Biological Evaluation of 2-Aminobenzamide Derivatives as Antimicrobial Agents: Opening/Closing Pharmacophore Site - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2-AMINO-N-PROPYL-BENZAMIDE synthesis - chemicalbook [chemicalbook.com]
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